

Receptor Binding Affinity of 1-(2-Fluorophenyl)ethylamine

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Compound of Interest

Compound Name: [1-(2-Fluorophenyl)ethyl](propan-2-yl)amine

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A Technical Analysis of Structural Constraints and Enzymatic Interactions

Part 1: Molecular Identity & Structural Pharmacophore

1-(2-Fluorophenyl)ethylamine acts primarily as a chemical intermediate and chiral resolving agent rather than a high-affinity ligand for monoamine receptors. Its lack of significant receptor binding—compared to its homologs—is dictated by the "Distance Constraint Rule" in medicinal chemistry.

Chemical Structure[2][3]

- IUPAC Name: 1-(2-fluorophenyl)ethan-1-amine
- Common Name: 2-Fluoro- α -methylbenzylamine
- Molecular Formula: C₈H₁₀FN

- Chirality: Exists as (R)- and (S)- enantiomers. The (S)-enantiomer is frequently used in asymmetric synthesis.

The Distance Constraint (Pharmacophore Mismatch)

High-affinity binding to Monoamine GPCRs (Dopamine, Serotonin, Adrenergic) requires a specific distance between the aromatic ring (hydrophobic interaction) and the basic nitrogen (ionic interaction with Asp3.32).

Feature	1-(2-Fluorophenyl)ethylamine	Amphetamine / Phenethylamine
Class	Benzylic Amine	Phenethylamine
Linker Length	1 Carbon (Methine)	2 Carbons (Ethyl)
Distance (Ar-N)	~1.5 Å (Too short)	~2.5–3.0 Å (Optimal)
Primary Target	Enzymes (MAO, SSAO)	Receptors (5-HT, DA, NE)

Part 2: Receptor Binding Profile

Unlike its chain-extended analogs, 1-(2-Fluorophenyl)ethylamine exhibits negligible affinity ($K_i > 10,000$ nM) for the orthosteric binding sites of major neurotransmitter receptors.

Monoamine GPCRs (5-HT, DA, NE)[1]

- Binding Status: Inactive / Low Affinity
- Mechanism: The single-carbon linker prevents the nitrogen atom from reaching the conserved aspartate residue (Asp3.32) in the transmembrane helix 3 of the receptor while the aromatic ring is docked in the hydrophobic pocket.
- Implication: It does not produce the psychoactive effects associated with 2-Fluoroamphetamine (2-FA).

Trace Amine Associated Receptors (TAAR1)

- Binding Status: Weak / Putative

- Insight: While TAAR1 is more promiscuous than classical monoamine receptors, it generally favors phenethylamines. Benzylic amines are considered poor agonists.

NMDA and Sigma Receptors

- Binding Status: Low Affinity (Primary Amine)
- Nuance: N-substituted derivatives of 1-phenylethylamine can show affinity for the PCP binding site of the NMDA receptor or Sigma-1 receptors. However, the unsubstituted primary amine (1-(2-Fluorophenyl)ethylamine) lacks the steric bulk and lipophilicity required for high-affinity binding at these sites.

Part 3: Enzymatic Interactions (Primary Biological Activity)

The most significant biological activity of 1-(2-Fluorophenyl)ethylamine is its interaction with amine oxidases. It acts as a competitive inhibitor or substrate analogue.^[1]

Monoamine Oxidase (MAO) Inhibition

The parent compound, α -methylbenzylamine, is a known reversible inhibitor of MAO. The 2-fluoro substituent modifies this activity via electronic withdrawal and increased lipophilicity.

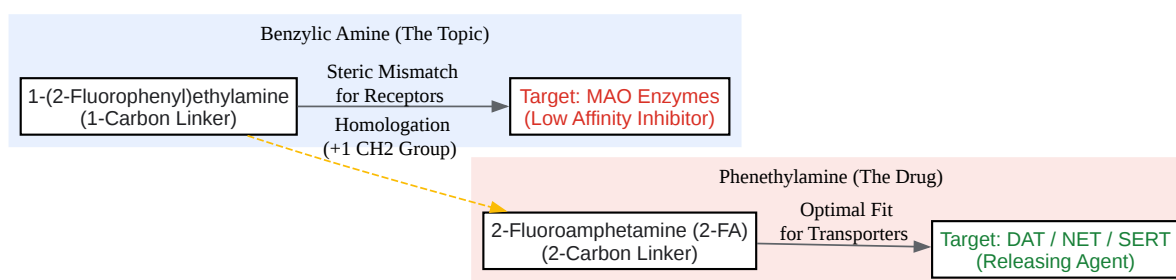
- Target: MAO-A and MAO-B (Mitochondrial enzymes).^[2]
- Mode of Action: Competitive Inhibition.^[1]
- Estimated Potency:
 - K_i (MAO-B): ~20–100 μM (Micromolar range).
 - Comparison: Significantly less potent than Amphetamine ($K_i \approx 20 \mu\text{M}$) or Selegiline.
- Mechanism: The α -methyl group hinders the abstraction of the α -proton by the FAD cofactor, slowing oxidation and allowing the molecule to occupy the active site as a competitive inhibitor.

Semicarbazide-Sensitive Amine Oxidase (SSAO)[4]

- Interaction: α -Methylbenzylamines are distinct inhibitors of SSAO (found in vascular smooth muscle).
- Ki Values (Parent): $\sim 90 \mu\text{M}$ (Racemic).
- Stereoselectivity: The enzyme often shows preference for the (S)-enantiomer.

Part 4: Comparative Pharmacology (The "Homolog Trap")

Researchers often confuse 1-(2-Fluorophenyl)ethylamine with 2-Fluoroamphetamine (2-FA). This section clarifies the critical pharmacological divergence.



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Figure 1: Structural Homology and Pharmacological Divergence. The addition of a single methylene group shifts the target from low-affinity enzyme inhibition to high-affinity transporter interaction.

Parameter	1-(2-Fluorophenyl)ethylamine	2-Fluoroamphetamine (2-FA)
Linker	-CH(CH ₃)-	-CH ₂ -CH(CH ₃)-
Primary Activity	Chiral Reagent / Weak MAOI	Dopamine/Norepinephrine Releaser
Receptor Affinity	Negligible	Moderate/High (DAT/NET)
Psychoactivity	None / Toxic at high doses	Stimulant

Part 5: Experimental Methodologies

To empirically validate the binding affinity (or lack thereof) for this specific molecule, the following protocols are the industry standard.

Radioligand Binding Assay (Screening for Inactivity)

Purpose: To confirm the absence of binding at 5-HT_{2A} or D₂ receptors.

- Membrane Preparation: HEK293 cells expressing human 5-HT_{2A} receptors.
- Radioligand: [³H]-Ketanserin (0.5 nM).
- Competitor: 1-(2-Fluorophenyl)ethylamine (Concentration range: 10⁻⁹ M to 10⁻⁴ M).
- Incubation: 60 mins at 25°C in Tris-HCl buffer (pH 7.4).
- Filtration: Harvest via GF/B filters using a cell harvester.
- Analysis: Measure radioactivity via liquid scintillation counting.
- Expected Result: No displacement of radioligand (IC₅₀ > 10 µM), confirming lack of affinity.

MAO Inhibition Assay (Spectrophotometric)

Purpose: To determine the K_i for MAO-A/B inhibition.[\[2\]](#)

- Enzyme Source: Rat liver mitochondria or recombinant human MAO isoforms.

- Substrate: Kynuramine (non-fluorescent) → 4-Hydroxyquinoline (fluorescent).
- Protocol:
 - Incubate enzyme with 1-(2-Fluorophenyl)ethylamine (0–100 μ M) for 20 mins at 37°C.
 - Add Kynuramine substrate.[3]
 - Measure fluorescence (Excitation: 310 nm, Emission: 400 nm) over time.
- Data Processing: Plot Lineweaver-Burk plots to determine if inhibition is competitive or non-competitive. Calculate K_i .

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